

Personal protective equipment for handling 6-Methoxyquinoline-4-carbaldehyde

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Compound of Interest

Compound Name: 6-Methoxyquinoline-4-carbaldehyde

Cat. No.: B1360400

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Essential Safety and Handling Guide for 6-Methoxyquinoline-4-carbaldehyde

This guide provides crucial safety and logistical information for the handling of **6-Methoxyquinoline-4-carbaldehyde**, tailored for researchers, scientists, and professionals in drug development. The following procedural guidance outlines the necessary personal protective equipment (PPE), safe operational protocols, and proper disposal methods to ensure a secure laboratory environment.

Physicochemical and Hazard Data

A summary of the key quantitative data for **6-Methoxyquinoline-4-carbaldehyde** is presented below. This information is critical for safe handling and emergency preparedness.

Property	Value
Molecular Formula	C ₁₁ H ₉ NO ₂
Molecular Weight	187.19 g/mol [1][2]
Appearance	Yellow solid[3]
Melting Point	160 °C[3]
Boiling Point	353.7 ± 22.0 °C (Predicted)[3]
Density	1.227 ± 0.06 g/cm ³ (Predicted)[3]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)[3]

Hazard Identification:

Hazard Statement	GHS Classification
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1][4]
H319	Causes serious eye irritation[1][4]
H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to minimize exposure and ensure personal safety when handling **6-Methoxyquinoline-4-carbaldehyde**. The following table outlines the recommended PPE.

Body Part	Recommended Protection
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved dust respirator or full-facepiece airline respirator in positive pressure mode should be used, especially where dust may be generated. [4][5]
Eyes and Face	Chemical safety goggles or a face shield are required to protect against splashes and dust.[4]
Hands	Chemical-resistant protective gloves (e.g., nitrile rubber) are mandatory.[4]
Body	A lab coat or other protective clothing should be worn to prevent skin contact.[4][5] In cases of potential significant exposure, chemical-resistant coveralls may be necessary.
Feet	Closed-toe shoes are required. Protective boots may be necessary in certain situations.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **6-Methoxyquinoline-4-carbaldehyde**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[6]
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[5][7]
- Assemble all necessary equipment and reagents before commencing work.
- Don the appropriate personal protective equipment as detailed in the PPE section.[4]

2. Handling:

- Avoid direct contact with the skin, eyes, and clothing.[\[3\]](#)[\[7\]](#)
- Avoid the generation of dust.[\[4\]](#)
- Weigh and transfer the chemical in a fume hood to control dust.
- Keep the container tightly closed when not in use.[\[4\]](#)[\[7\]](#)

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation occurs.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[4\]](#)[\[5\]](#)[\[7\]](#)

4. Storage:

- Store in a cool, dry, and dark place in a tightly sealed container.[\[4\]](#)
- Store under an inert gas like nitrogen or argon at 2-8°C.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[7\]](#)

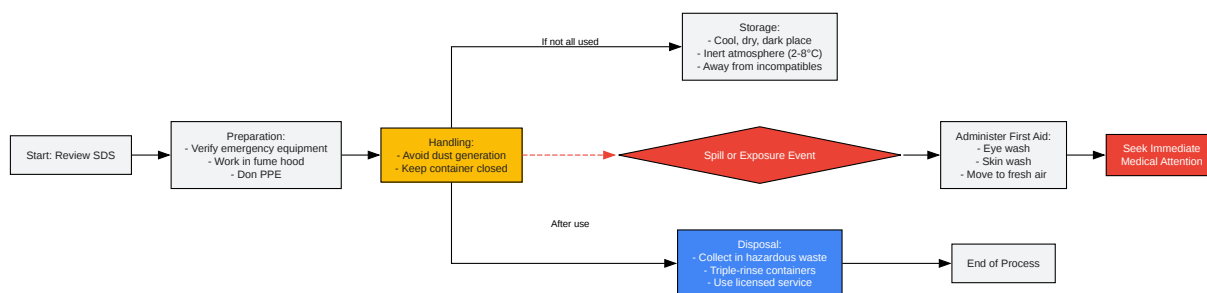
Disposal Plan

Proper disposal of **6-Methoxyquinoline-4-carbaldehyde** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Dispose of the chemical and any contaminated materials in a designated, approved hazardous waste container.[5][7] Do not dispose of it down the drain.
- **Container Disposal:** Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Puncture and dispose of the container in accordance with local regulations.
- **Professional Disposal Service:** All chemical waste should be disposed of through a licensed and approved waste disposal company to ensure compliance with all federal, state, and local environmental regulations.[8]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **6-Methoxyquinoline-4-carbaldehyde**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **6-Methoxyquinoline-4-carbaldehyde**.

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